

ER-464195-01: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: ER-464195-01

CAS No.: 859218-37-4

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This technical guide provides an in-depth overview of **ER-464195-01**, a novel small molecule inhibitor of the Calreticulin (CRT)-Integrin α interaction. This document is intended for researchers, scientists, and drug development professionals interested in the therapeutic potential of targeting this pathway in inflammatory diseases.

Introduction

ER-464195-01 is an orally active compound identified as a potent inhibitor of the interaction between Calreticulin (CRT) and the cytoplasmic tail of integrin α subunits (ITGAs).^{[1][2]} This interaction is crucial for the activation of integrins and subsequent leukocyte adhesion and infiltration into inflamed tissues, a key pathological feature of inflammatory bowel disease (IBD).^{[1][2][3]} By disrupting the CRT-ITGA binding, **ER-464195-01** effectively suppresses the adhesiveness of T cells and neutrophils, thereby mitigating the inflammatory cascade.^{[1][2]} Preclinical studies in mouse models of colitis have demonstrated its significant therapeutic efficacy, suggesting its potential as a novel therapeutic agent for IBD.^{[4][5]}

Quantitative Data

The following tables summarize the in vitro potency and in vivo efficacy of **ER-464195-01**.

Table 1: In Vitro Inhibitory Activity of **ER-464195-01**

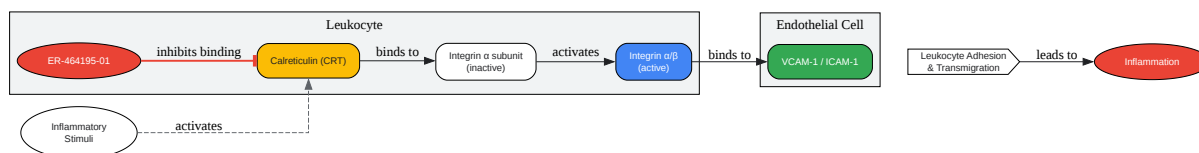
Target Interaction / Process	Assay Type	IC50 (μM)	Reference
Calreticulin - Integrin α4	Cell-free binding assay	0.17	[1]
Calreticulin - Integrin αL	Cell-free binding assay	0.36	[1]
Calreticulin - Integrin αM/α2/α5	Cell-free binding assay	0.23	[1]
T-cell adhesion to VCAM-1	Cell-based adhesion assay	0.15	
Neutrophil adhesion to ICAM-1	Cell-based adhesion assay	0.19	

Table 2: In Vivo Efficacy of **ER-464195-01** in Mouse Models of Colitis

Colitis Model	Administration Route	Dosage	Study Type	Key Findings	Reference
DSS-induced colitis	Oral	10 mg/kg/day	Prophylactic	Attenuated body weight loss, reduced disease activity index, and prevented colon shortening.	
DSS-induced colitis	Oral	5 mg/kg/day	Therapeutic	Ameliorated body weight loss, colon shortening, and the disease activity index score.	
CD4+CD45R Bhigh T-cell transfer	Oral	Not specified	Therapeutic	Significantly improved body weight loss.	

Mechanism of Action and Signaling Pathway

ER-464195-01 exerts its anti-inflammatory effects by directly targeting the interaction between Calreticulin and the highly conserved KxGFFKR motif in the cytoplasmic tail of integrin α subunits. This interaction is a critical intracellular event that promotes a high-affinity state of integrins on the leukocyte cell surface. Activated integrins then bind to their ligands, such as VCAM-1 and ICAM-1, on the vascular endothelium, facilitating leukocyte adhesion and transmigration into inflamed tissues. By inhibiting the initial CRT-ITGA binding, **ER-464195-01** prevents the conformational changes required for integrin activation, thereby reducing leukocyte adhesion and subsequent inflammation.



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Mechanism of action of **ER-464195-01**.

Experimental Protocols

Detailed experimental protocols for the key in vivo models are summarized below. Specific protocols for the in vitro binding assays were not available in the reviewed literature.

DSS-Induced Colitis Mouse Model

This model mimics the acute inflammation observed in ulcerative colitis.

- Animals: C57BL/6 mice.
- Induction of Colitis: Administration of 2-5% (w/v) Dextran Sulfate Sodium (DSS) in the drinking water for 5-7 consecutive days.[2][5][6][7][8]
- **ER-464195-01** Administration:
 - Prophylactic: Oral gavage of 10 mg/kg/day initiated concurrently with DSS administration.
 - Therapeutic: Oral gavage of 5 mg/kg/day initiated after the onset of colitis symptoms.
- Assessment of Colitis Severity:
 - Daily Monitoring: Body weight, stool consistency, and presence of blood in the stool are recorded to calculate the Disease Activity Index (DAI).

- Post-mortem Analysis: Colon length and weight are measured. Histological analysis of the colon tissue is performed to assess inflammation, crypt damage, and cellular infiltration.

CD4+CD45RB^{high} T-Cell Transfer Colitis Model

This model recapitulates the chronic, T-cell-mediated inflammation characteristic of Crohn's disease.

- Recipient Mice: Immunodeficient mice, such as RAG-1 knockout or SCID mice.[\[1\]](#)[\[4\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)
- Cell Transfer:
 - Isolation of CD4⁺ T-cells from the spleens of healthy donor mice (e.g., C57BL/6).
 - Separation of the naive T-cell population (CD4+CD45RB^{high}) using fluorescence-activated cell sorting (FACS).[\[9\]](#)
 - Intraperitoneal injection of the isolated CD4+CD45RB^{high} T-cells into the recipient mice.[\[9\]](#)
- Development of Colitis: Mice typically develop colitis within 5-8 weeks after T-cell transfer.[\[9\]](#)[\[11\]](#)
- **ER-464195-01** Administration: Therapeutic oral administration is initiated after the development of colitis symptoms.
- Assessment of Colitis Severity:
 - Monitoring: Body weight is monitored regularly.
 - Post-mortem Analysis: Histological examination of the colon is performed to evaluate the extent of inflammation.

Drug Development Considerations

Pharmacokinetics: Specific pharmacokinetic data for **ER-464195-01**, including its absorption, distribution, metabolism, and excretion (ADME) properties, are not currently available in the

public domain. As a piperazine derivative, it belongs to a class of compounds known for their favorable pharmacokinetic profiles.[6][7][10] Further studies are required to characterize the pharmacokinetic profile of **ER-464195-01**.

Toxicology: There is no publicly available information on the toxicology or safety profile of **ER-464195-01**.

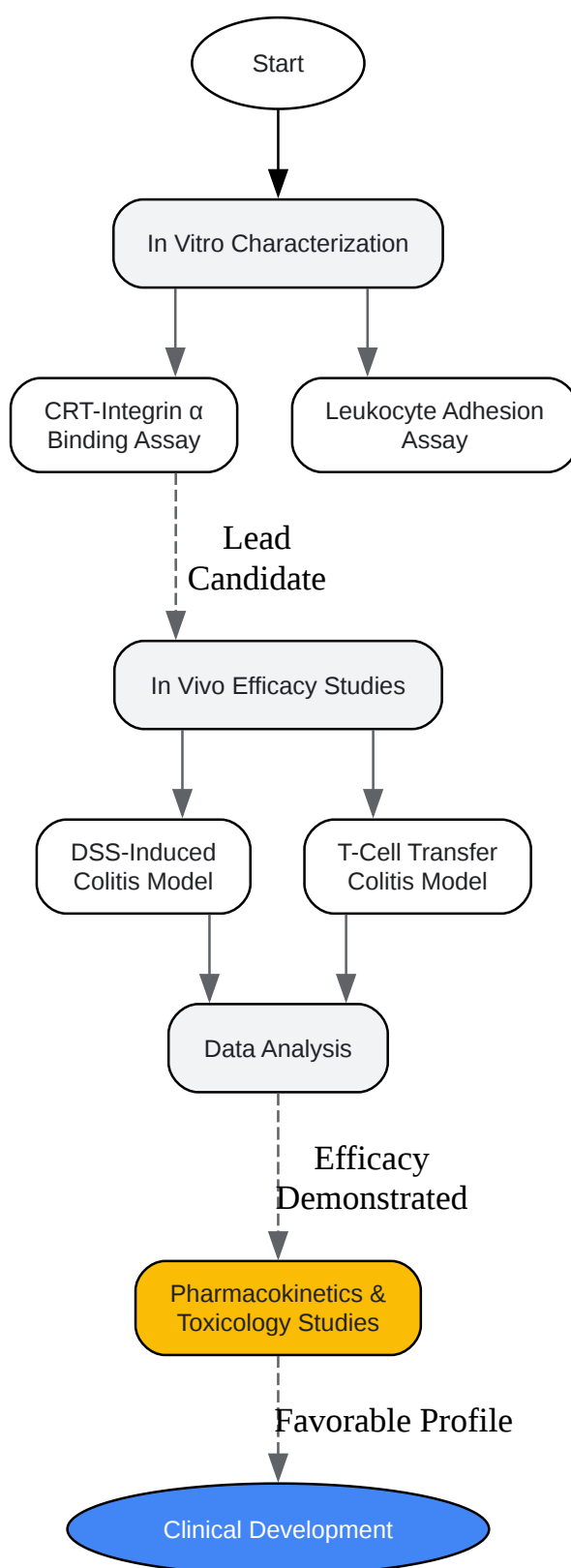
Clinical Trials: A search of clinical trial registries did not identify any registered clinical trials for **ER-464195-01**.

Summary and Future Directions

ER-464195-01 is a promising preclinical candidate for the treatment of IBD. Its novel mechanism of action, targeting the intracellular activation of integrins via the Calreticulin-Integrin α interaction, offers a differentiated approach to modulating leukocyte adhesion and inflammation. The potent in vitro activity and significant in vivo efficacy in established colitis models underscore its therapeutic potential.

Future research should focus on a comprehensive characterization of its pharmacokinetic and safety profiles to support its advancement into clinical development. Further elucidation of the downstream signaling consequences of inhibiting the CRT-ITGA interaction in different immune cell subsets would also provide a more complete understanding of its immunomodulatory effects.

Experimental Workflow Diagram



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General experimental workflow for **ER-464195-01**.

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